

Technical Guide: Physicochemical Properties of Brominated Alkylgermanes

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Compound of Interest

Compound Name: (Bromomethyl)germane

Cat. No.: B15476922

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Disclaimer: This technical guide addresses the physical properties, synthesis, and reactivity of Bromotrimethylgermane ((CH₃)₃GeBr). Extensive searches for "**(Bromomethyl)germane**" (CH₂BrGeH₃) did not yield a specific CAS number or detailed experimental data on its physical properties or synthesis, suggesting it is not a well-characterized or readily available compound. Therefore, this guide focuses on a closely related and well-documented analogue to provide relevant information for researchers, scientists, and drug development professionals.

Introduction to Bromotrimethylgermane

Bromotrimethylgermane, a colorless liquid, is an organogermanium compound with significant applications in organic synthesis and materials science. Its utility stems from the reactive germanium-bromine bond, which allows for the introduction of the trimethylgermyl moiety into various organic molecules. This guide provides a comprehensive overview of its physical properties, a general synthesis protocol, and a diagrammatic representation of its preparation.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Bromotrimethylgermane.

Property	Value	Source
CAS Number	1066-37-1	[1]
Molecular Formula	C ₃ H ₉ BrGe	[1]
Molecular Weight	197.65 g/mol	[1]
Melting Point	-25 °C	[1]
Boiling Point	114 °C (lit.)	[1]
Density	1.54 g/mL at 25 °C (lit.)	[1]
Refractive Index (n _{20/D})	1.47 (lit.)	[1]

Synthesis of Bromotrimethylgermane

A common method for the synthesis of Bromotrimethylgermane involves the cleavage of a germanium-carbon bond in a tetraalkylgermane, such as tetramethylgermane, using elemental bromine.

General Experimental Protocol

Materials:

- Tetramethylgermane ((CH₃)₄Ge)
- Bromine (Br₂)
- Inert solvent (e.g., carbon tetrachloride, CCl₄ - Caution: CCl₄ is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood).
- Apparatus for reflux with protection from moisture.
- Distillation apparatus.

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of tetramethylgermane in an inert solvent is prepared. The apparatus should be flame-dried and

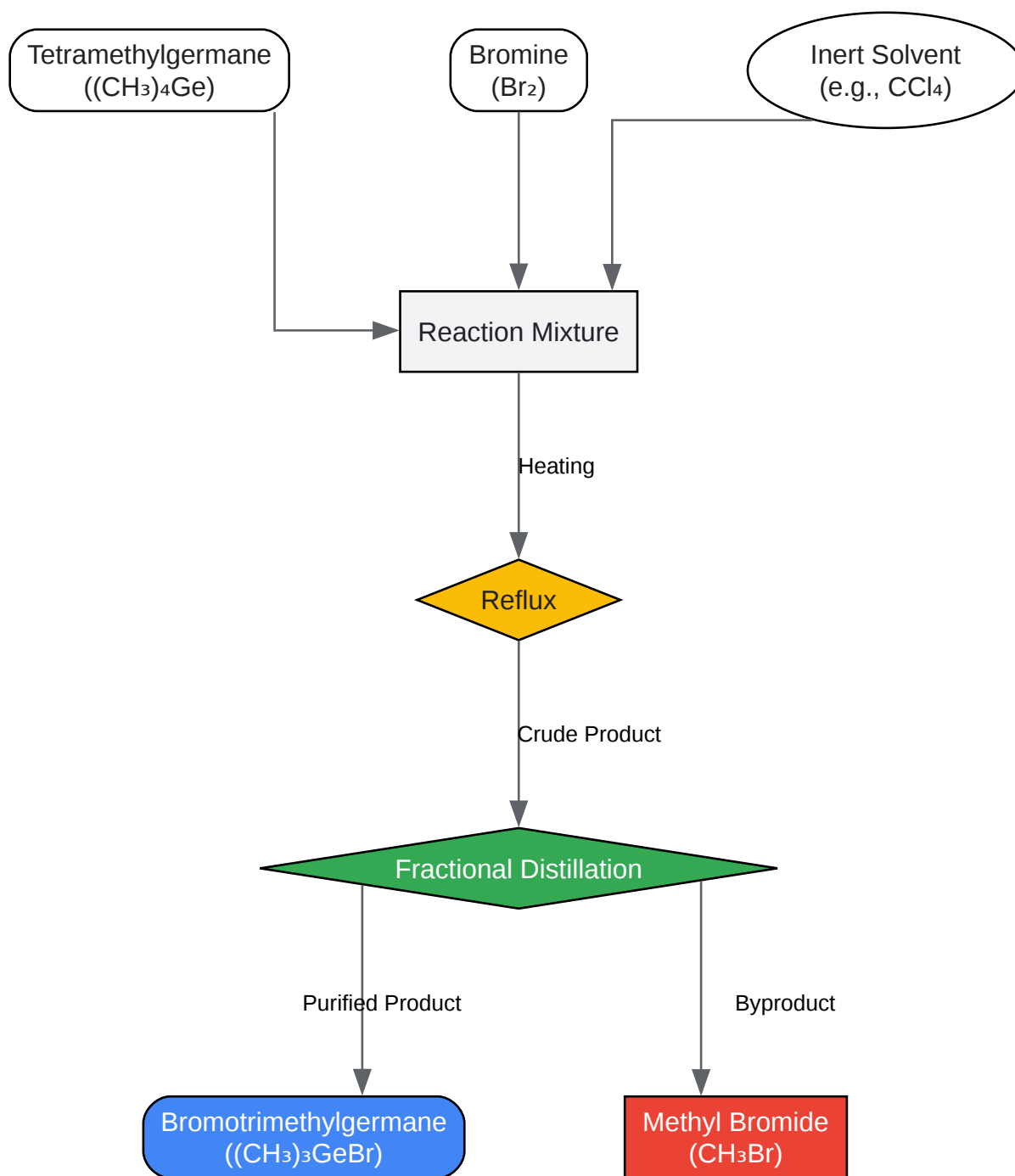
maintained under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions with moisture.

- A stoichiometric amount of bromine, dissolved in the same inert solvent, is added dropwise to the tetramethylgermane solution at room temperature with stirring.
- After the addition is complete, the reaction mixture is gently refluxed for a period to ensure the reaction goes to completion. The progress of the reaction can be monitored by the disappearance of the red-brown color of the bromine.
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent and any unreacted starting materials are removed by distillation.
- The resulting crude Bromotrimethylgermane is then purified by fractional distillation to yield the final product.

Note: This is a generalized protocol. Specific reaction times, temperatures, and purification methods may vary and should be optimized based on laboratory conditions and scale.

Reaction Pathway Diagram

The synthesis of Bromotrimethylgermane from tetramethylgermane and bromine can be represented by the following reaction workflow.

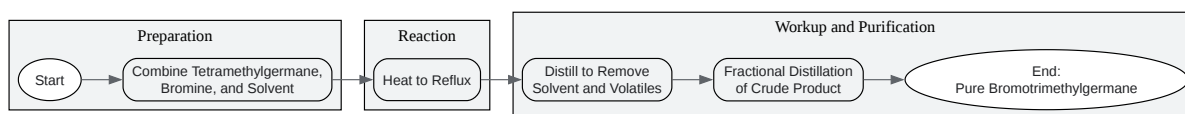


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Caption: Synthesis of Bromotrimethylgermane.

Logical Relationship of Synthesis Steps

The following diagram illustrates the logical progression of the synthesis process, from starting materials to the final purified product.



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Caption: Logical workflow for the synthesis of Bromotrimethylgermane.

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References

- 1. Bromogermane [webbook.nist.gov]
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